

Proper Disposal Procedures for K-111

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	K-111	
Cat. No.:	B1673201	Get Quote

Disclaimer: The term "K-111" is not a standardized chemical identifier and can refer to a variety of commercial products. For the purpose of this guide, and considering the intended audience of researchers and scientists, this document will address the proper disposal procedures for Potassium Iodide (KI), a common laboratory chemical that "K-111" could plausibly represent as an internal laboratory code. It is imperative to confirm the chemical identity of your specific "K-111" by consulting its Safety Data Sheet (SDS) before following these procedures.

This guide provides essential safety and logistical information for the proper handling and disposal of Potassium Iodide in a laboratory setting, in line with our commitment to being a preferred source for laboratory safety and chemical handling information.

Quantitative Data for Potassium Iodide

For easy reference, the key quantitative data for Potassium Iodide are summarized in the table below.



Property	Value
Chemical Formula	KI
Molecular Weight	166.00 g/mol [1]
Melting Point	681 °C (1,258 °F)[2]
Boiling Point	1,330 °C (2,430 °F)[2]
Density	3.13 g/cm ³ [2]
Solubility in Water	1400 mg/mL at 20 °C (68 °F)[2]

Experimental Protocol: Preparation of a 0.1 M Potassium Iodide Solution

This protocol details the preparation of a 0.1 Molar aqueous solution of Potassium Iodide, a common reagent in many laboratory procedures.

Materials:

- Potassium Iodide (KI), solid
- · Distilled or deionized water
- 1000 mL volumetric flask
- · Weighing boat
- Spatula
- Funnel
- Beaker
- · Wash bottle with distilled water

Procedure:



- Calculate the required mass of KI: To prepare 1 liter of a 0.1 M solution, 16.6 grams of KI are needed (0.1 mol/L * 1 L * 166.0 g/mol).[3]
- Weigh the KI: Place a weighing boat on an analytical balance and tare it. Carefully weigh out 16.6 g of solid KI using a spatula.
- Dissolve the KI: Transfer the weighed KI to a beaker and add approximately 700-800 mL of distilled water. Stir with a magnetic stirrer or glass rod until the solid is completely dissolved. Potassium lodide is highly soluble in water.[2]
- Transfer to volumetric flask: Carefully pour the dissolved KI solution into a 1000 mL volumetric flask using a funnel.
- Rinse and dilute to volume: Rinse the beaker, stirring rod, and funnel with small amounts of distilled water, adding the rinsings to the volumetric flask to ensure all the KI is transferred.
- Bring to final volume: Add distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenize: Cap the flask and invert it several times to ensure the solution is thoroughly mixed and the concentration is uniform.
- Label and Store: Label the bottle with the chemical name (0.1 M Potassium Iodide),
 concentration, date of preparation, and your initials. Store in a cool, dry, and dark place as KI
 solutions are sensitive to light and air.[1][4] Stored solutions that have turned yellow due to
 the formation of iodine can be rendered colorless by adding a few drops of sodium
 thiosulfate solution.[3]

K-111 (Potassium Iodide) Disposal Procedures

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection. Do not dispose of Potassium Iodide or its solutions down the drain.[1][5]

Step-by-Step Disposal Guidance:

 Personal Protective Equipment (PPE): Before handling the waste, ensure you are wearing appropriate PPE, including safety glasses with side-shields, nitrile gloves, and a lab coat.[1]



6

Waste Collection:

- Solid Waste: Collect unused or expired solid Potassium Iodide in a clearly labeled, sealed waste container.
- Aqueous Solutions: Collect aqueous solutions of Potassium Iodide in a dedicated, sealed, and clearly labeled hazardous waste container.
- Contaminated Materials: Any items heavily contaminated with Potassium Iodide (e.g., weighing boats, gloves, filter paper) should also be placed in the solid chemical waste container.
- Labeling: Label the waste container clearly with "Hazardous Waste," "Potassium Iodide," and the primary hazards (e.g., "Acute Toxicity," "Skin/Eye Irritant").
- Storage: Store the sealed waste container in a designated, well-ventilated satellite
 accumulation area, away from incompatible materials such as acids and strong reducing
 agents.
- Professional Disposal: Arrange for the disposal of the waste through your institution's
 Environmental Health and Safety (EHS) office or a licensed professional waste disposal
 service.[1][6] The recommended disposal method is often incineration in a chemical
 incinerator equipped with an afterburner and scrubber.[1][6]

Emergency Spill Procedures:

- Minor Spills: For small spills of solid KI, sweep up the material, taking care not to create dust, and place it in a sealed container for disposal.[4] Wipe the spill area with a damp cloth and then wash the area with soap and water.[8]
- Major Spills: In the event of a large spill, evacuate the area and contact your institution's EHS for assistance.[8] Ensure the area is well-ventilated.[4]

Mandatory Visualizations

Safety Operating Guide

Check Availability & Pricing

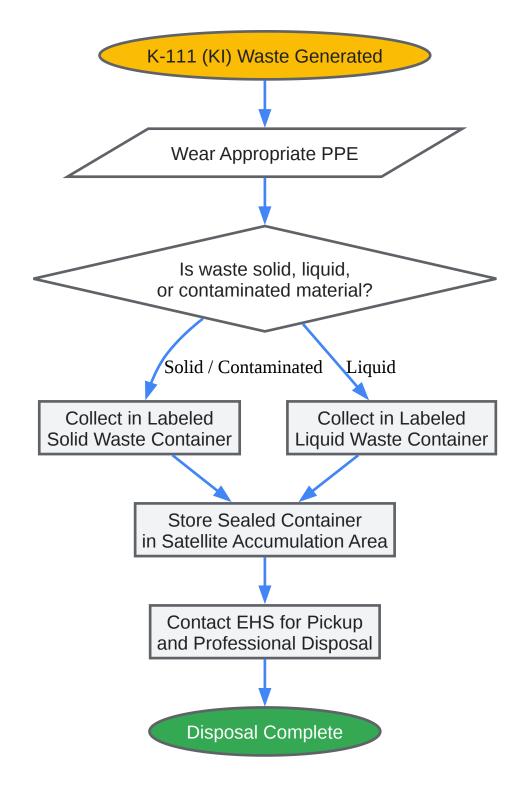
The following diagrams illustrate the logical workflow for preparing a Potassium Iodide solution and the decision-making process for its proper disposal.



Click to download full resolution via product page

Caption: Experimental workflow for preparing a Potassium Iodide solution.





Click to download full resolution via product page

Caption: Decision workflow for the proper disposal of K-111 (Potassium Iodide) waste.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. geneseo.edu [geneseo.edu]
- 2. Potassium iodide Wikipedia [en.wikipedia.org]
- 3. vittaeducation.com [vittaeducation.com]
- 4. Potassium Iodide SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 5. collectandrecycle.com [collectandrecycle.com]
- 6. samratpharmachem.com [samratpharmachem.com]
- 7. smif.pratt.duke.edu [smif.pratt.duke.edu]
- 8. durhamtech.edu [durhamtech.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for K-111]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673201#k-111-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com